

Application Notes and Protocols for the LN-319 Human Glioblastoma Cell Line

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Compound of Interest

Compound Name: AN3199

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Introduction

The LN-319 cell line, derived from a human anaplastic astrocytoma (Grade III), serves as a valuable in vitro model for studying glioblastoma, the most aggressive form of brain cancer.[1][2][3][4] These cells exhibit an epithelial-like morphology and are adherent, making them suitable for a variety of cell-based assays.[4] A critical characteristic of the LN-319 cell line is the presence of homozygous mutations in two key tumor suppressor genes: PTEN (p.Arg15Ile) and TP53 (p.Arg175His).[1] These mutations have significant implications for cell signaling, proliferation, and response to therapeutic agents.

These application notes provide a comprehensive guide to the culture and experimental use of the LN-319 cell line, with a focus on protocols relevant to its genetic background.

Data Presentation

Cell Line Characteristics

Characteristic	Description	Reference
Cell Line Name	LN-319	[1]
Synonyms	LN 319, LN319	[1]
Organism	Homo sapiens (Human)	[1]
Tissue of Origin	Brain (left malignant glioma)	[2][3]
Disease	Anaplastic Astrocytoma (Grade III)	[2][3]
Morphology	Epithelial-like	[4]
Growth Properties	Adherent	[4]
Doubling Time	Approximately 45-51 hours	[1]
Key Mutations	Homozygous p.Arg15Ile in PTEN Homozygous p.Arg175His in TP53	[1]

Chemosensitivity Profile (Representative Data)

Specific IC50 values for the LN-319 cell line are not consistently reported in the literature. The following table provides a range of IC50 values for common chemotherapeutic agents against various glioblastoma cell lines to serve as a general reference.

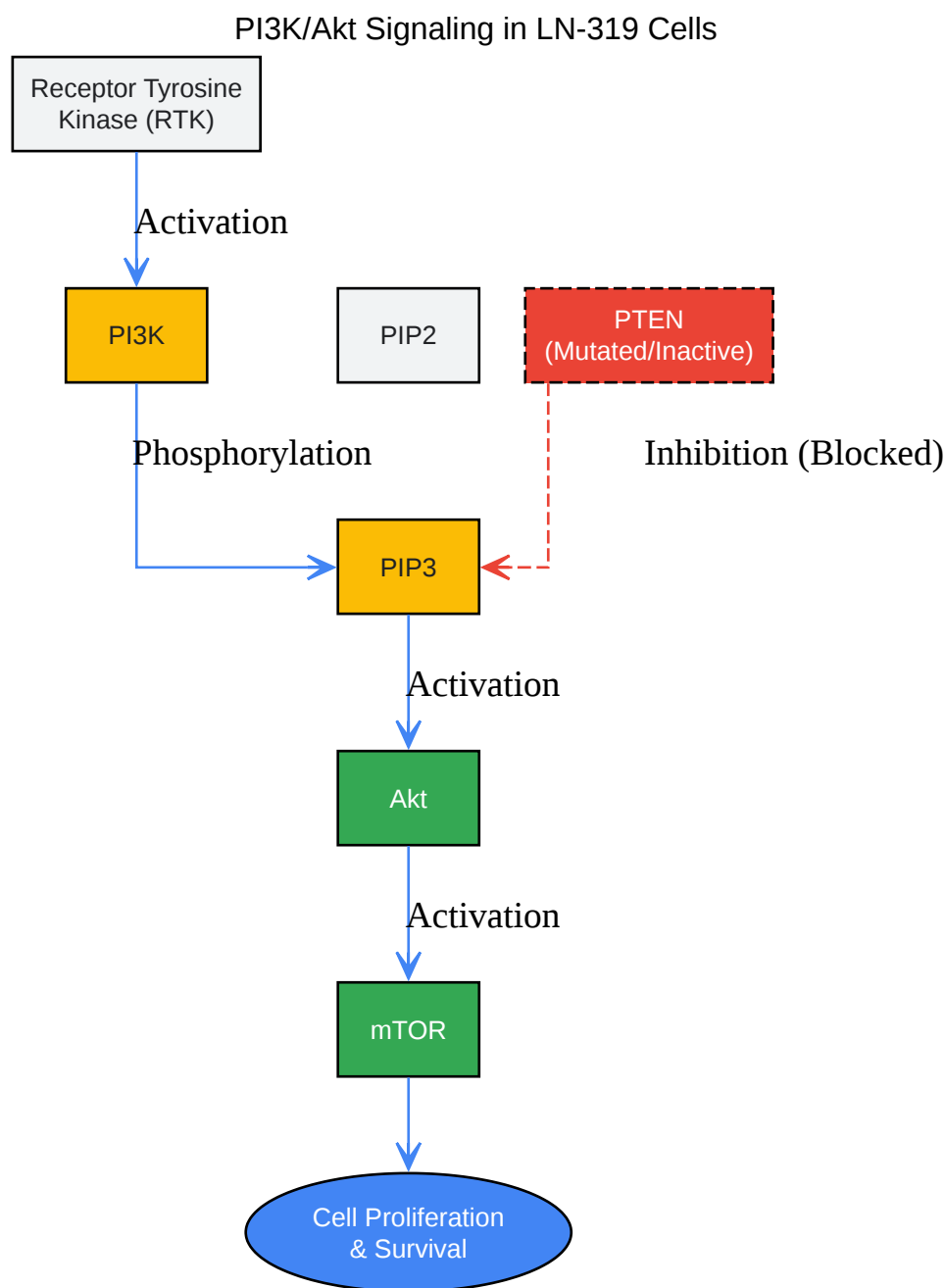
Compound	Glioblastoma Cell Line(s)	IC50 Range (µM)	Exposure Time	Reference
Temozolomide	U87, U251, T98G	100 - 500+	72 hours	[5]
Cisplatin	Various	5 - 50	48-72 hours	[6][7]
Doxorubicin	Various	0.1 - 5	48-72 hours	[8]

Signaling Pathways

The mutations in PTEN and TP53 in the LN-319 cell line are known to dysregulate critical signaling pathways involved in cell growth, proliferation, and apoptosis.

PI3K/Akt Signaling Pathway

The PTEN gene encodes a phosphatase that is a critical negative regulator of the PI3K/Akt signaling pathway. The mutation in LN-319 cells is expected to lead to constitutive activation of this pathway, promoting cell survival and proliferation.



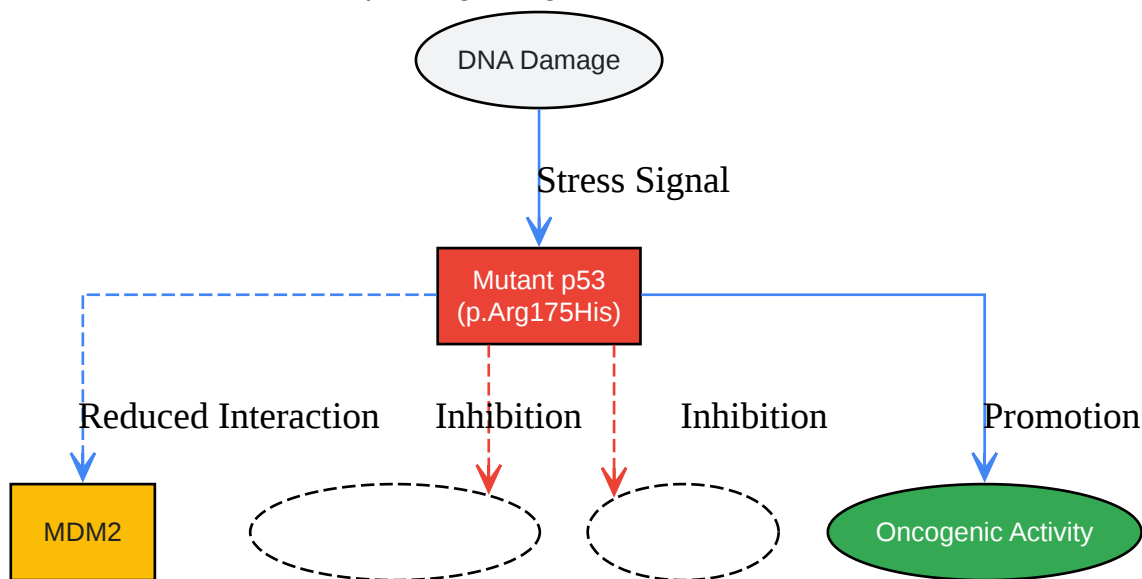
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Caption: Dysregulated PI3K/Akt pathway in LN-319 cells due to PTEN mutation.

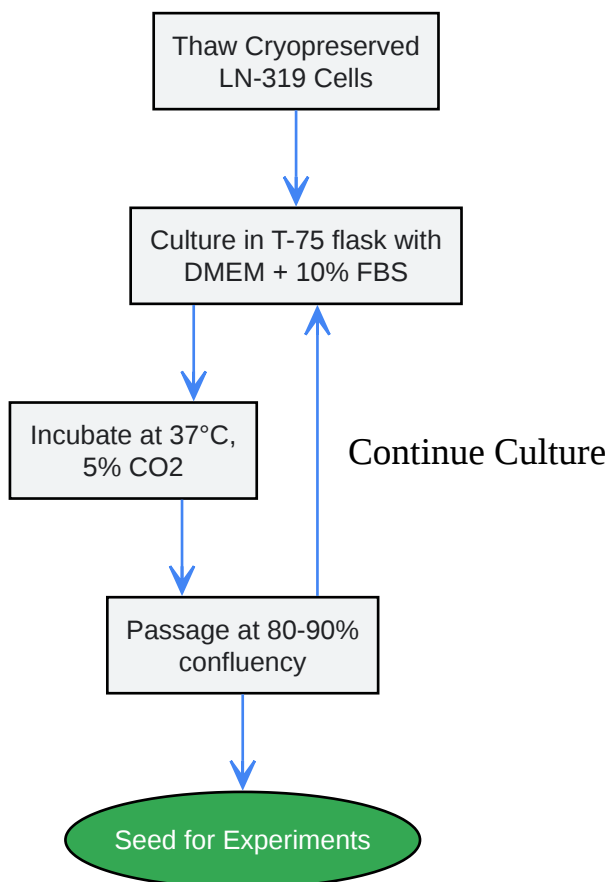
p53 Signaling Pathway

The TP53 gene product, p53, is a crucial tumor suppressor that regulates the cell cycle and apoptosis in response to cellular stress. The p.Arg175His mutation in LN-319 cells is a common "gain-of-function" mutation that not only abrogates its tumor-suppressive functions but can also promote oncogenic activities.

p53 Signaling in LN-319 Cells



LN-319 Cell Culture Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols for the LN-319 Human Glioblastoma Cell Line]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560043#an3199-experimental-protocol-for-cell-culture]

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